

A Comparative Analysis of the Sensitivity of EGDN and PETN to Mechanical Stimuli

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethylene glycol dinitrate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the impact and friction sensitivity of two common nitrate ester explosives: **Ethylene Glycol Dinitrate** (EGDN) and Pentaerythritol Tetranitrate (PETN). The information presented is intended to inform safe handling and storage procedures in research and development settings. The data is compiled from various experimental studies and presented alongside the methodologies used to obtain them.

Quantitative Sensitivity Data

The sensitivity of an explosive to external stimuli such as impact and friction is a critical parameter for its safe handling. The following table summarizes the experimentally determined values for EGDN and PETN. It is important to note that these values can be influenced by factors such as purity, crystal size, and the presence of additives^[1].

Explosive Material	Impact Sensitivity (BAM Fallhammer)	Friction Sensitivity (BAM Friction Apparatus)
EGDN	0.133 - 0.2 J ^{[2][3]}	>353 N (no reaction observed) ^[4]
PETN (dry)	3-4 J ^[1]	~60 N ^[1]

Note: Lower impact energy values and lower friction force values indicate greater sensitivity.

Experimental Protocols

The data presented in this guide were primarily obtained using standardized testing methods developed by the German Federal Institute for Materials Research and Testing (BAM).

1. BAM Fallhammer Impact Test

The BAM Fallhammer test is a standardized procedure to determine the impact sensitivity of solid and liquid substances[5][6][7][8][9].

- Apparatus: The test apparatus consists of a drop weight of a specified mass that can be released from varying heights onto a sample confined in a steel cylinder and guide ring assembly placed on a steel anvil.
- Sample Preparation: A small, measured amount of the explosive substance (typically around 40 mm³) is placed into the sample holder[3][6]. For solid samples, a consistent particle size is achieved by sieving[10].
- Procedure:
 - The sample is placed on the anvil of the fallhammer.
 - A drop weight (e.g., 1 kg, 5 kg, or 10 kg) is raised to a specific height[3].
 - The weight is released, allowing it to impact the sample.
 - The outcome is observed for any signs of reaction, such as an explosion, flame, smoke, or audible report[6][7].
 - The "up-and-down" or Bruceton method is typically employed, where the drop height is adjusted based on the previous result (increased after a "no-go" and decreased after a "go") to determine the height at which there is a 50% probability of initiation (H₅₀)[3].
 - The impact energy is then calculated in Joules (J) based on the drop height and the mass of the weight.

2. BAM Friction Apparatus Test

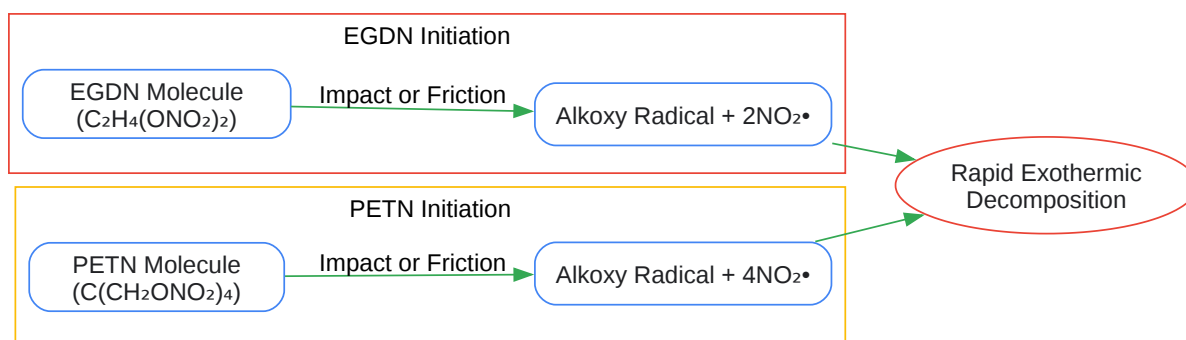
The BAM friction test is used to determine the sensitivity of a substance to frictional stimuli[11][12].

- Apparatus: The apparatus consists of a fixed porcelain pin and a movable porcelain plate. The plate is mounted on a carriage that moves back and forth once over a distance of 10 mm[10][11]. A loading arm with various weights applies a defined force to the porcelain pin[11][12].
- Sample Preparation: A small amount of the substance (approximately 10 mm³) is placed on the porcelain plate[10][13].
- Procedure:
 - The sample is placed on the porcelain plate beneath the porcelain pin.
 - A specific load is applied to the pin using the weighted arm. The load can be varied from 5 N to 360 N[10][12].
 - The motor is activated, causing the porcelain plate to move back and forth under the pin once.
 - The outcome is observed for any reaction, such as an explosion, sparks, or crackling sounds. A "go" is recorded if a reaction occurs[13].
 - The test is typically performed in a series of trials (e.g., 1-in-6 method) to determine the lowest load at which a reaction occurs[14].

Initiation Pathway Visualization

The initiation of decomposition in both EGDN and PETN under mechanical stimuli is believed to begin with the homolytic cleavage of the weakest chemical bond in the molecule, which is the O-NO₂ bond[15][16]. This initial step generates highly reactive radical species that then propagate a rapid, exothermic decomposition, leading to detonation.

The following diagram illustrates this fundamental initiation step.



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Caption: Initial decomposition step for EGDN and PETN.

Discussion

The experimental data clearly indicates that EGDN is significantly more sensitive to impact than PETN. An impact energy of as low as 0.133 J can initiate EGDN, while PETN requires a much higher energy of 3-4 J. This places EGDN in the category of primary explosives, which are highly sensitive and can be initiated by relatively low-energy stimuli[2]. PETN, on the other hand, is classified as a secondary explosive, being less sensitive to accidental initiation[1].

Conversely, the available data suggests that EGDN is remarkably insensitive to friction, with no reaction observed at forces up to 353 N. In contrast, PETN is moderately sensitive to friction, with an initiation threshold of around 60 N. This difference in friction sensitivity is a critical consideration for handling and processing.

The initial step in the decomposition of both molecules is the scission of the O-NO₂ bond, a process that is facilitated by the energy imparted from impact or friction[16]. The subsequent reactions of the resulting radical species lead to the rapid release of energy and gaseous products that characterize an explosion. The lower impact sensitivity of EGDN suggests that its O-NO₂ bonds are more susceptible to breaking under mechanical shock compared to those in the PETN molecule.

For professionals in research and drug development who may encounter these materials, it is imperative to adhere to strict safety protocols. The high impact sensitivity of EGDN necessitates extreme caution to prevent accidental drops or impacts. While its friction sensitivity appears low, all energetic materials should be handled with non-sparking tools and on surfaces that minimize friction. For PETN, both impact and friction are significant hazards that must be carefully managed.

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